

2,5-Dichloronicotinonitrile molecular structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dichloronicotinonitrile

Cat. No.: B182220

[Get Quote](#)

An In-depth Technical Guide to 2,5-Dichloronicotinonitrile

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **2,5-Dichloronicotinonitrile**, tailored for researchers, scientists, and professionals in the field of drug development.

Molecular Structure and IUPAC Name

2,5-Dichloronicotinonitrile is a chlorinated pyridine derivative. Its structure consists of a pyridine ring substituted with two chlorine atoms at positions 2 and 5, and a nitrile group at position 3.

The IUPAC name for this compound is **2,5-dichloronicotinonitrile**.

Physicochemical Properties

The key quantitative data for **2,5-Dichloronicotinonitrile** are summarized in the table below, providing a quick reference for its physical and chemical characteristics.

Property	Value	Reference
Molecular Formula	$C_6H_2Cl_2N_2$	
Molecular Weight	173.00 g/mol	
CAS Number	126954-66-3	[1]
Appearance	White Solid	[1]
Melting Point	118-119 °C	
Boiling Point	255.4 °C at 760 mmHg	
InChI Key	CZKCARRNABGWOH- UHFFFAOYSA-N	

Experimental Protocols

Synthesis of **2,5-Dichloronicotinonitrile** from 2,5-Dichloronicotinamide[\[1\]](#)

This section details the experimental procedure for the synthesis of **2,5-Dichloronicotinonitrile**.

Materials:

- 2,5-dichloronicotinamide
- Dichloromethane (CH_2Cl_2)
- Trifluoroacetic anhydride ($(CF_3CO)_2O$)
- Triethylamine (Et_3N)
- Water (H_2O)
- Saturated saline solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

- Ethyl acetate
- Petroleum ether

Procedure:

- Dissolve 2,5-dichloronicotinamide (180 mg, 0.94 mmol) in dichloromethane (8.0 mL).
- Sequentially add trifluoroacetic anhydride (0.16 mL, 1.20 mmol) and triethylamine (0.30 mL, 2.20 mmol) to the solution.
- Stir the reaction mixture until the reaction is complete.
- Slowly pour the reaction solution into water (50 mL).
- Extract the aqueous phase with dichloromethane (3 x 80 mL).
- Combine the organic phases and wash with saturated saline solution (150 mL).
- Dry the organic phase over anhydrous sodium sulfate.
- Filter the solution and concentrate the filtrate under reduced pressure.
- Purify the resulting residue by silica gel column chromatography using an eluent of ethyl acetate/petroleum ether.
- The final product is obtained as a white solid (155 mg, 95% yield).

Molecular Structure Visualization

The following diagram illustrates the molecular structure of **2,5-Dichloronicotinonitrile**.

Caption: Molecular structure of **2,5-Dichloronicotinonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-Dichloronicotinonitrile | 126954-66-3 [chemicalbook.com]
- To cite this document: BenchChem. [2,5-Dichloronicotinonitrile molecular structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b182220#2-5-dichloronicotinonitrile-molecular-structure-and-iupac-name>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com